

Application Notes and Protocols: Assessing the Adjuvant Effect of GSK1795091 on Antibody Titers

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Compound of Interest

Compound Name: GSK1795091

Cat. No.: B1672362

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Introduction

GSK1795091 (also known as CRX-601) is a synthetic agonist of Toll-like receptor 4 (TLR4), a key pattern recognition receptor of the innate immune system. As a vaccine adjuvant, **GSK1795091** is designed to enhance the magnitude and quality of the adaptive immune response to co-administered antigens. It activates innate immune cells, such as dendritic cells and macrophages, leading to the production of pro-inflammatory cytokines and a T helper 1 (Th1)-biased immune response. This ultimately results in increased antigen-specific antibody production and enhanced cellular immunity. These application notes provide detailed protocols for assessing the adjuvant effect of **GSK1795091** on antibody titers in a preclinical setting.

Mechanism of Action: TLR4 Signaling Pathway

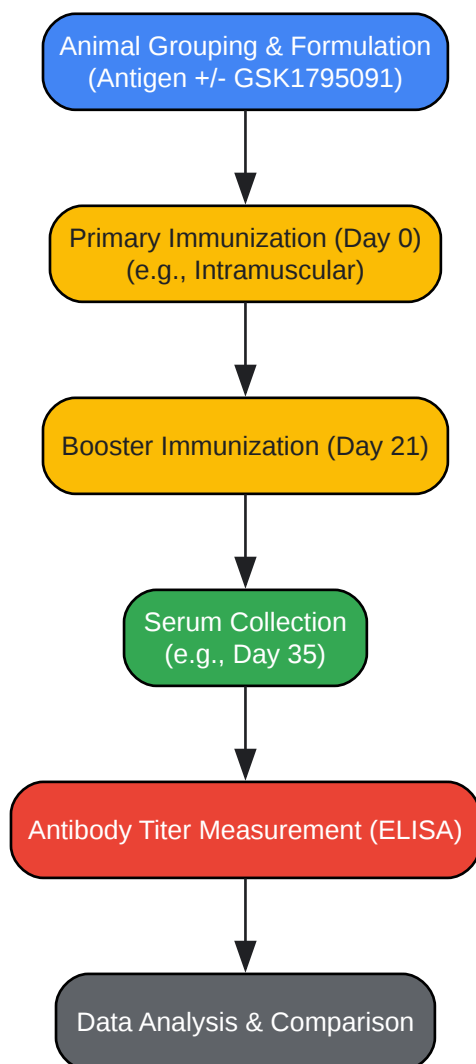
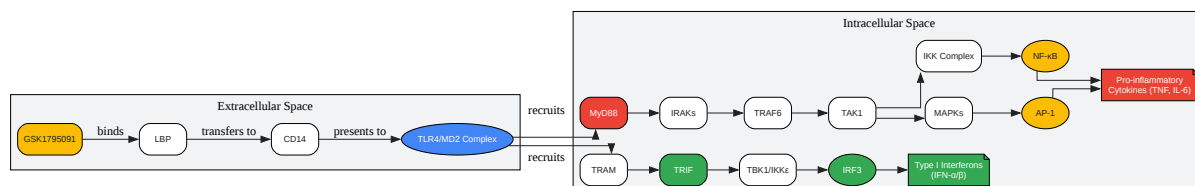
GSK1795091 mimics the action of lipopolysaccharide (LPS), a component of Gram-negative bacteria, by binding to the TLR4 receptor complex on the surface of antigen-presenting cells (APCs). This binding event initiates a downstream signaling cascade that can proceed through two major pathways: the MyD88-dependent pathway and the TRIF-dependent pathway.

- **MyD88-dependent pathway:** This pathway leads to the activation of transcription factors like NF-κB and AP-1, resulting in the rapid production of pro-inflammatory cytokines such as

TNF- α , IL-6, and IL-12.[1]

- TRIF-dependent pathway: This pathway activates the transcription factor IRF3, leading to the production of type I interferons (IFN- α/β).[2]

The synergistic action of these two pathways leads to the maturation of dendritic cells, enhanced antigen presentation, and the promotion of a robust adaptive immune response characterized by high antibody titers and a strong cellular response.[3]



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